

Introduction: Navigating the Chemistry and Risks of a Potent Intermediate

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *3-Hydrazinylpyridine dihydrochloride*

CAS No.: 364727-74-2

Cat. No.: B3021488

[Get Quote](#)

3-Hydrazinylpyridine dihydrochloride is a heterocyclic building block with significant utility for researchers and drug development professionals. Its application as a pharmaceutical intermediate is rooted in the reactivity of the hydrazine functional group, which allows for the construction of complex molecular architectures integral to novel therapeutic agents, particularly in targeting neurological disorders and developing compounds with anti-inflammatory or anti-cancer properties.^[1]

However, the very reactivity that makes this compound valuable also introduces significant safety and handling challenges. The presence of the hydrazine moiety necessitates a comprehensive understanding of its potential hazards, which include acute toxicity, severe irritation, and potential long-term health effects analogous to other hydrazine derivatives. This guide provides an in-depth, technically-grounded framework for the safe handling, storage, and disposal of **3-Hydrazinylpyridine dihydrochloride**. It is designed to empower researchers to mitigate risks by understanding the causal relationship between the chemical's properties and the required safety protocols.

Section 1: Hazard Identification and Risk Assessment

A thorough risk assessment is the cornerstone of safe laboratory practice. For **3-Hydrazinylpyridine dihydrochloride**, this begins with a clear understanding of its inherent hazards as defined by the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals.

GHS Classification and Toxicological Profile

The compound is classified with several acute and specific target organ toxicity warnings. The primary hazards are summarized in the table below.

Table 1: GHS Hazard Classification for **3-Hydrazinylpyridine Dihydrochloride**

Hazard Class	GHS Category	Hazard Statement	Source(s)
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed	[2][3]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation	[2][3]
Serious Eye Damage/Irritation	Category 1	H318: Causes serious eye damage	[2][3]

| Specific Target Organ Toxicity (Single Exposure) | Category 3 | H335: May cause respiratory irritation |[2][3] |

Expert Analysis:

- Acute Oral Toxicity (H302): Ingestion of this compound can lead to harmful systemic effects. The "harmful" classification warrants immediate medical attention if swallowed.[4]
- Serious Eye Damage (H318): This is the most severe classification for eye hazards and indicates a risk of irreversible damage upon contact.[5] The causality lies in the compound's corrosive nature, which can rapidly damage the cornea and other sensitive tissues.

- Skin and Respiratory Irritation (H315 & H335): As a solid, the primary risk of respiratory irritation comes from inhaling dust particles.[5] Skin contact can lead to significant irritation. [5]
- Concerns from the Hydrazine Moiety: While specific carcinogenicity data for this compound is not available, the parent compound, hydrazine, is considered a potential occupational carcinogen by NIOSH and is classified as a Group 2B (possible human) carcinogen by IARC.[6] Therefore, **3-Hydrazinylpyridine dihydrochloride** should be handled with extreme caution as a potential carcinogen.[7]

Physicochemical Properties and Reactivity

Understanding the compound's physical state and chemical incompatibilities is critical for safe storage and handling.

Table 2: Physicochemical Properties of **3-Hydrazinylpyridine Dihydrochloride**

Property	Value	Source(s)
Chemical Formula	C₅H₉Cl₂N₃	[2]
Molecular Weight	182.05 g/mol	[2]
Appearance	Light yellow to yellow solid	[1][8]

| Storage Temperature | Store in a cool, dry, well-ventilated place. Recommended 2-8°C. [[8][9][10] |

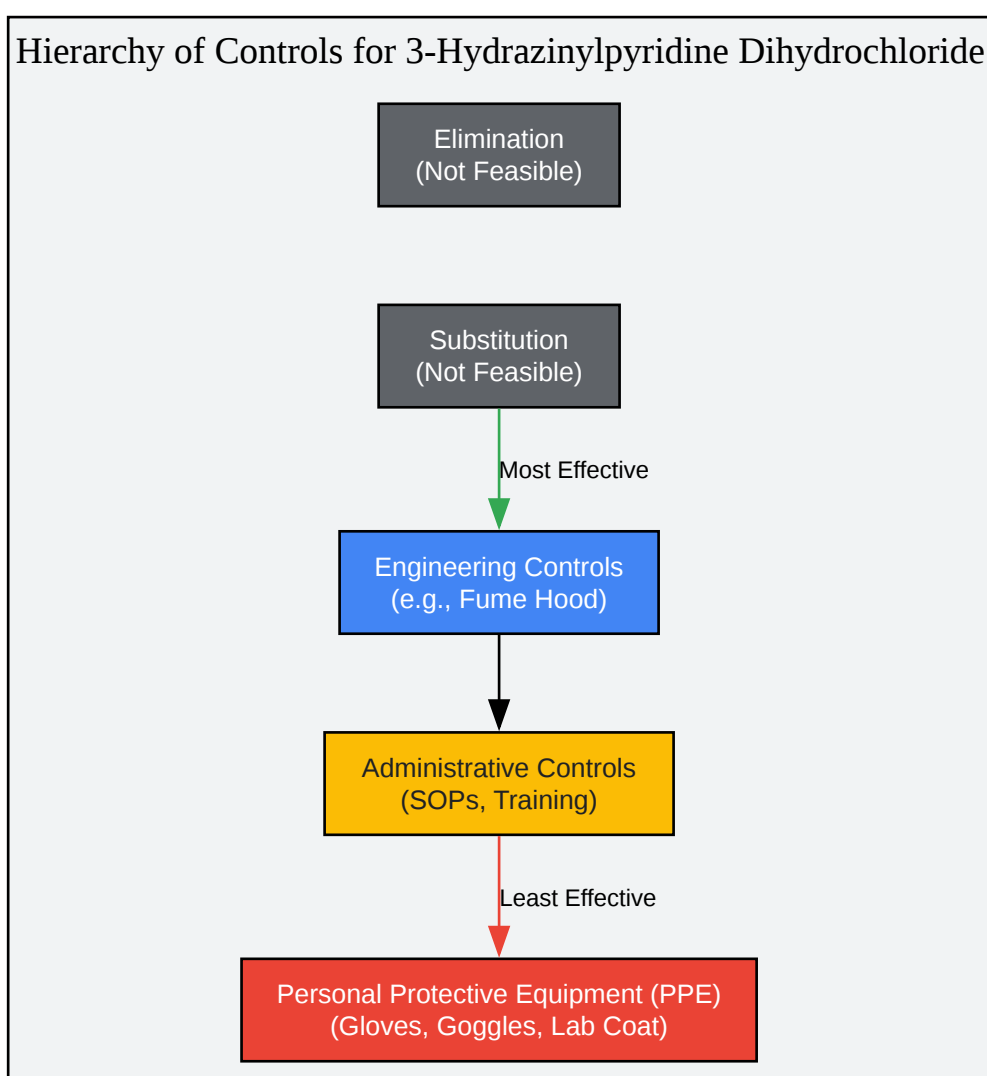
Reactivity and Incompatibilities: The hydrazine group is a strong reducing agent, making the compound highly reactive with certain substances.

- Incompatible Materials: Avoid contact with strong oxidizing agents, strong acids, acid anhydrides, and acid chlorides.[11] Reactions with these materials can be violent and exothermic.
- Hazardous Decomposition: When heated to decomposition, it may emit toxic fumes of nitrogen oxides (NO_x), carbon monoxide (CO), carbon dioxide (CO₂), and hydrogen chloride gas.[12]

- **Stability:** The compound is stable under recommended storage conditions, but should be kept in a tightly sealed container to prevent degradation.[8][13]

Section 2: Engineering Controls and Personal Protective Equipment (PPE)

The hierarchy of controls must be applied to minimize exposure. Engineering controls are the first and most effective line of defense, supplemented by appropriate PPE.



[Click to download full resolution via product page](#)

Caption: The Hierarchy of Controls prioritizes engineering and administrative solutions over PPE.

Engineering Controls

- **Chemical Fume Hood:** All weighing, handling, and solution preparation must be conducted inside a properly functioning and certified chemical fume hood.^[14] This is critical to prevent inhalation of dust particles and contain any potential spills.
- **Ventilation:** The laboratory must be well-ventilated to ensure any fugitive emissions are diluted and removed.^[5]
- **Safety Equipment:** An emergency eyewash station and safety shower must be readily accessible within a 10-second travel distance from the work area.^{[8][15]}

Personal Protective Equipment (PPE)

PPE is the last line of defense and must be selected carefully to provide a sufficient barrier.

Table 3: Personal Protective Equipment (PPE) Selection Guide

Protection Type	Specification	Rationale and Source(s)
Hand Protection	Chemical-resistant gloves (Nitrile or Neoprene recommended for hydrazine derivatives).	Provides a barrier against skin contact. Always inspect gloves before use and wash hands after removal. [14] [16] Glove compatibility should be confirmed with the manufacturer.
Eye/Face Protection	Tightly-fitting, splash-resistant safety goggles conforming to EN 166 (EU) or NIOSH (US) standards. A face shield should be worn over goggles if there is a significant splash risk.	Protects against dust particles and splashes, mitigating the risk of serious eye damage. [5] [16]
Skin and Body Protection	A fully-buttoned laboratory coat. Consider impervious or flame-resistant clothing for larger quantities.	Prevents contamination of personal clothing and protects the skin from accidental contact. [5] [14]

| Respiratory Protection | A NIOSH-approved respirator with appropriate cartridges should be used if engineering controls are insufficient or during a large spill cleanup. Use is a last resort and requires a formal respiratory protection program. | Protects against inhalation of harmful dust if airborne concentrations exceed exposure limits.[\[5\]](#)[\[16\]](#) |

Section 3: Standard Operating Procedures (SOPs)

Adherence to validated protocols is essential for safety and experimental integrity.

Protocol: Weighing and Handling Solid Compound

- Preparation: Designate a specific area within the chemical fume hood for handling. Ensure all required PPE is worn correctly.

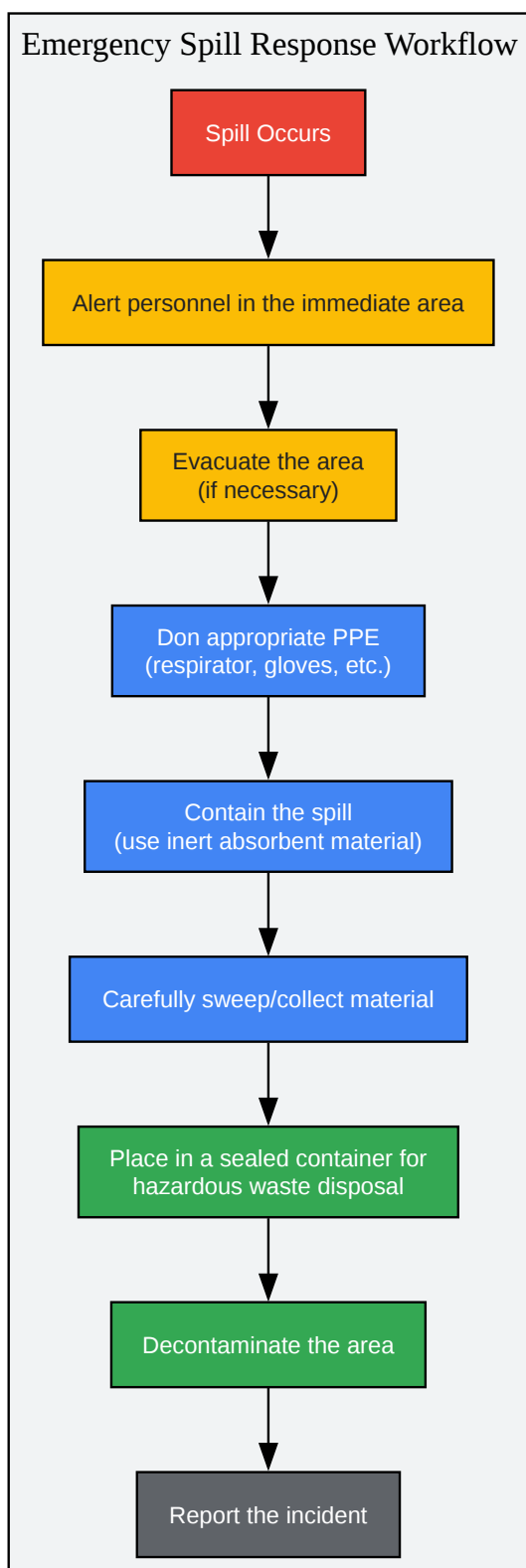
- **Container Handling:** Before opening, gently tap the container to settle the contents. Open the container slowly inside the fume hood.
- **Weighing:** Use a spatula to carefully transfer the desired amount of solid to a tared weigh boat or vessel. Avoid creating dust clouds. Use non-sparking tools.[\[5\]](#)
- **Post-Transfer:** Securely close the primary container. Clean the spatula and weighing area with a damp cloth (if compatible) to collect any residual dust before disposal as hazardous waste.
- **Completion:** After handling, remove gloves using the proper technique and wash hands thoroughly with soap and water.[\[16\]](#)

Protocol: Storage

- **Container:** Always store the compound in its original, tightly sealed container.[\[5\]](#)[\[13\]](#)
- **Location:** Store in a locked, dedicated cabinet in a cool, dry, and well-ventilated area.[\[5\]](#)[\[8\]](#)
The storage area should be segregated from incompatible materials, particularly strong oxidizers and acids.[\[11\]](#)
- **Labeling:** Ensure the container is clearly labeled with the chemical name and all relevant GHS hazard pictograms and statements.

Section 4: Emergency Procedures

Preparedness is key to mitigating the consequences of an incident.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. 3-Hydrazinylpyridine hydrochloride [myskinrecipes.com]
- 2. 3-Hydrazinylpyridine dihydrochloride | C₅H₉Cl₂N₃ | CID 17132489 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. chemical-label.com [chemical-label.com]
- 4. fishersci.com [fishersci.com]
- 5. echemi.com [echemi.com]
- 6. 1988 OSHA PEL Project - Hydrazine | NIOSH | CDC [cdc.gov]
- 7. nj.gov [nj.gov]
- 8. kishida.co.jp [kishida.co.jp]
- 9. 3-HYDRAZINOPYRIDINE Dihydrochloride | 42166-50-7 [amp.chemicalbook.com]
- 10. 3 Hydrazinopyridine - Affordable Price and High Purity Supplier [symaxlaboratories.net]
- 11. fishersci.com [fishersci.com]
- 12. fishersci.com [fishersci.com]
- 13. wpcdn.web.wsu.edu [wpcdn.web.wsu.edu]
- 14. ehs.unm.edu [ehs.unm.edu]
- 15. fishersci.com [fishersci.com]
- 16. riskmanagement.nd.edu [riskmanagement.nd.edu]
- To cite this document: BenchChem. [Introduction: Navigating the Chemistry and Risks of a Potent Intermediate]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b3021488/docs#introduction-navigating-the-chemistry-and-risks-of-a-potent-intermediate>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)